

Alboctalol chemical structure and properties

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Compound of Interest

Compound Name:	Alboctalol
Cat. No.:	B15138272

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Alboctalol: An In-Depth Technical Analysis

For Researchers, Scientists, and Drug Development Professionals

Alboctalol, a natural phenolic compound isolated from the wood of *Morus australis*, presents a complex and intriguing chemical architecture.^[1] This technical guide provides a comprehensive overview of the current scientific understanding of **Alboctalol**, focusing on its chemical structure, and known biological properties. While extensive research on its pharmacological profile and mechanism of action is still emerging, this document consolidates the available data to serve as a foundational resource for researchers in the fields of natural product chemistry, pharmacology, and drug discovery.

Chemical Structure and Identification

Alboctalol is a polyphenolic compound with a complex tetracyclic core. Its precise chemical identity has been established through spectroscopic analysis, and it is formally named 4,4'-((1S,2R,3R)-2-(3,5-dihydroxyphenyl)-6,8-dihydroxy-1,2,3,4-tetrahydronaphthalene-1,3-diyil)bis(benzene-1,3-diol).

Table 1: Chemical Identification of **Alboctalol**

Identifier	Value
IUPAC Name	4,4'-(¹ S,2 ^R ,3 ^R)-2-(3,5-dihydroxyphenyl)-6,8-dihydroxy-1,2,3,4-tetrahydronaphthalene-1,3-diyl)bis(benzene-1,3-diol)
CAS Number	62394-00-7
Molecular Formula	C ₂₈ H ₂₄ O ₈
Molecular Weight	488.49 g/mol
InChI Key	QQGGCAFWTCETPD-QBMXVRPASA-N
SMILES String	OC1=C2--INVALID-LINK----INVALID-LINK--C5=C(O)C=C(O)C=C5C2=CC=C1

Physicochemical Properties

Detailed experimental data on the physicochemical properties of **Alboctalol**, such as melting point, boiling point, and pKa values, are not extensively reported in the available scientific literature. The solubility of **Alboctalol** has not been quantitatively determined in various solvents. As a polyphenolic compound, it is expected to exhibit poor solubility in water and better solubility in organic solvents like methanol, ethanol, and DMSO.

Table 2: Physicochemical Properties of **Alboctalol**

Property	Value
Melting Point	Data not available
Boiling Point	Data not available
Solubility	Data not available
pKa	Data not available

Biological Activity and Pharmacological Profile

The primary biological activity reported for **Alboctalol** is its weak cytotoxicity against P-388 murine leukemia cells.^[1] This finding suggests a potential, albeit modest, anti-proliferative effect that warrants further investigation.

Mechanism of Action

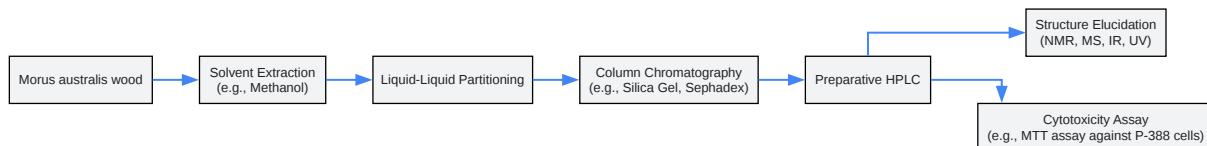
The precise molecular mechanism underlying the cytotoxic activity of **Alboctalol** has not been elucidated. Further studies are required to identify its cellular targets and the signaling pathways it may modulate.

Pharmacodynamics and Pharmacokinetics

There is currently no available information regarding the pharmacodynamic and pharmacokinetic properties of **Alboctalol**. Key parameters such as absorption, distribution, metabolism, and excretion (ADME) have not been determined.

Experimental Protocols

Detailed experimental protocols for the isolation and characterization of **Alboctalol** can be inferred from studies on other natural products isolated from *Morus* species. A general workflow for such a process is outlined below.



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A generalized workflow for the isolation and biological evaluation of **Alboctalol**.

A detailed protocol for a cytotoxicity assay, such as the MTT assay, would be necessary to quantitatively assess the anti-proliferative effects of **Alboctalol**.

MTT Assay Protocol:

- Cell Culture: P-388 cells are cultured in an appropriate medium (e.g., RPMI-1640) supplemented with fetal bovine serum and antibiotics, and maintained in a humidified incubator at 37°C with 5% CO₂.
- Cell Seeding: Cells are seeded into 96-well plates at a predetermined density and allowed to adhere overnight.
- Compound Treatment: **Alboctalol**, dissolved in a suitable solvent (e.g., DMSO), is added to the wells at various concentrations. Control wells receive the solvent alone.
- Incubation: The plates are incubated for a specified period (e.g., 48-72 hours).
- MTT Addition: MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution is added to each well and incubated for 3-4 hours, allowing viable cells to reduce the yellow MTT to purple formazan crystals.
- Solubilization: The formazan crystals are dissolved by adding a solubilization solution (e.g., acidified isopropanol or DMSO).
- Absorbance Measurement: The absorbance of each well is measured using a microplate reader at a specific wavelength (e.g., 570 nm).
- Data Analysis: The percentage of cell viability is calculated relative to the control, and the IC₅₀ value (the concentration of the compound that inhibits cell growth by 50%) is determined.

Signaling Pathways

Due to the limited research on **Alboctalol**'s mechanism of action, there are no specifically described signaling pathways that it is known to modulate. Given its phenolic structure, it is plausible that it could interact with various cellular signaling cascades, but this remains speculative without further experimental evidence.

Future Directions

The existing data on **Alboctalol** provides a starting point for more in-depth research. Future studies should focus on:

- Total Synthesis: The chemical synthesis of **Alboctalol** would provide a reliable source of the compound for further studies and allow for the generation of analogs to explore structure-activity relationships.
- Elucidation of Mechanism of Action: Investigating the molecular targets of **Alboctalol** is crucial to understanding its biological effects. This could involve techniques such as affinity chromatography, proteomics, and genetic screening.
- Broader Biological Screening: Evaluating the activity of **Alboctalol** in a wider range of biological assays, including other cancer cell lines, antiviral assays, and anti-inflammatory assays, could reveal novel therapeutic applications.
- Pharmacokinetic Profiling: Determining the ADME properties of **Alboctalol** is essential for assessing its potential as a drug candidate.

In conclusion, **Alboctalol** is a structurally interesting natural product with preliminary evidence of biological activity. However, a significant amount of research is still required to fully understand its chemical and pharmacological properties and to determine its therapeutic potential. This guide serves to highlight the current knowledge gaps and to encourage further scientific inquiry into this promising molecule.

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References

- 1. medchemexpress.com [medchemexpress.com]
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